

Preparing Stock Solutions of KW-5805: Application Notes and Protocols

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Compound of Interest

Compound Name: KW-5805

Cat. No.: B1673877

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Introduction

KW-5805 is an anti-ulcer agent recognized for its cytoprotective and anti-secretory properties. It primarily functions by enhancing the biosynthesis, storage, and secretion of gastric mucus, a critical component of the gastrointestinal defensive barrier.[1] Additionally, **KW-5805** improves gastric mucosal hemodynamics.[1] This document provides detailed protocols for the preparation of **KW-5805** stock solutions for use in both in vitro and in vivo experimental settings. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of **KW-5805** is essential for its proper handling and storage.

Property	Value
CAS Number	113302-01-5
Molecular Formula	C ₁₉ H ₂₈ Cl ₃ N ₃ O
Appearance	Solid powder

Stock Solution Preparation

1. Reagents and Materials:

- **KW-5805** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, amber vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

2. Recommended Storage of Solid Compound:

To maintain its integrity, solid **KW-5805** should be stored under specific conditions. For short-term storage (days to weeks), a dry, dark environment at 0-4°C is recommended. For long-term storage, the compound should be kept at -20°C.^{[2][3]}

3. Protocol for Preparing a 10 mM DMSO Stock Solution:

The following protocol outlines the preparation of a 10 mM stock solution of **KW-5805** in DMSO. DMSO is a versatile solvent capable of dissolving a wide array of organic compounds.

Step 1: Weighing the Compound Accurately weigh the desired amount of **KW-5805** powder using a calibrated analytical balance.

Step 2: Dissolution in DMSO Add the appropriate volume of anhydrous DMSO to the **KW-5805** powder to achieve a final concentration of 10 mM.

Step 3: Ensuring Complete Dissolution Vortex the solution thoroughly to ensure the compound is completely dissolved.

Step 4: Aliquoting and Storage Aliquot the stock solution into sterile, amber vials to protect it from light and to minimize freeze-thaw cycles. Store the aliquots at -20°C.

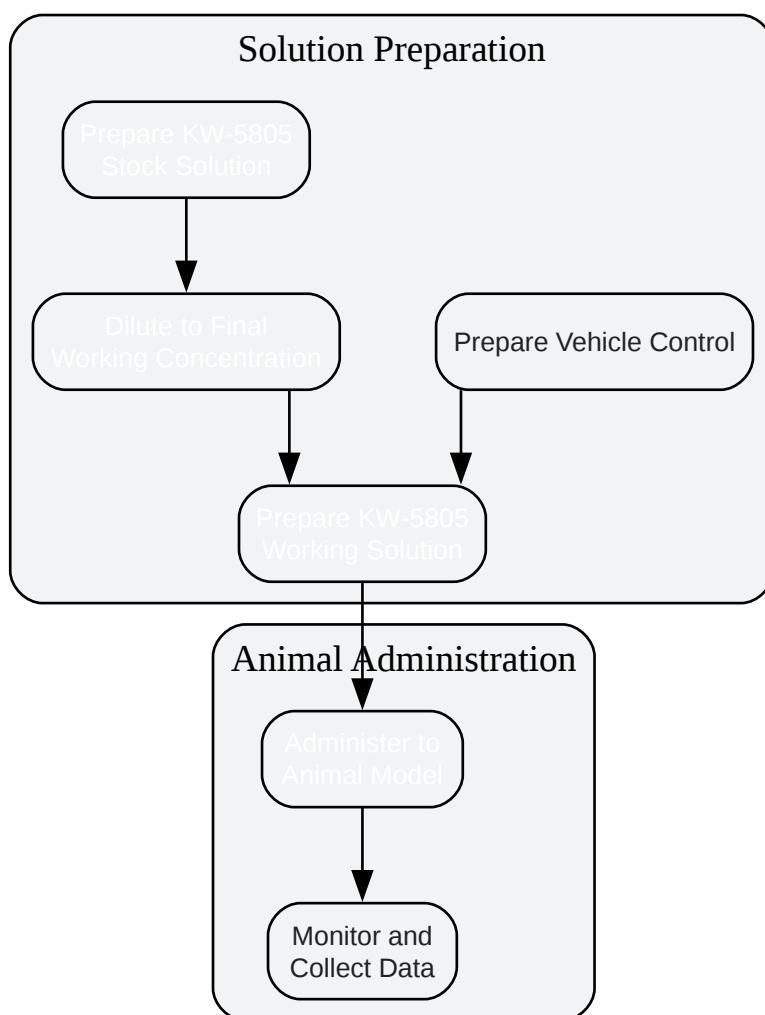
Experimental Protocols and Working Concentrations

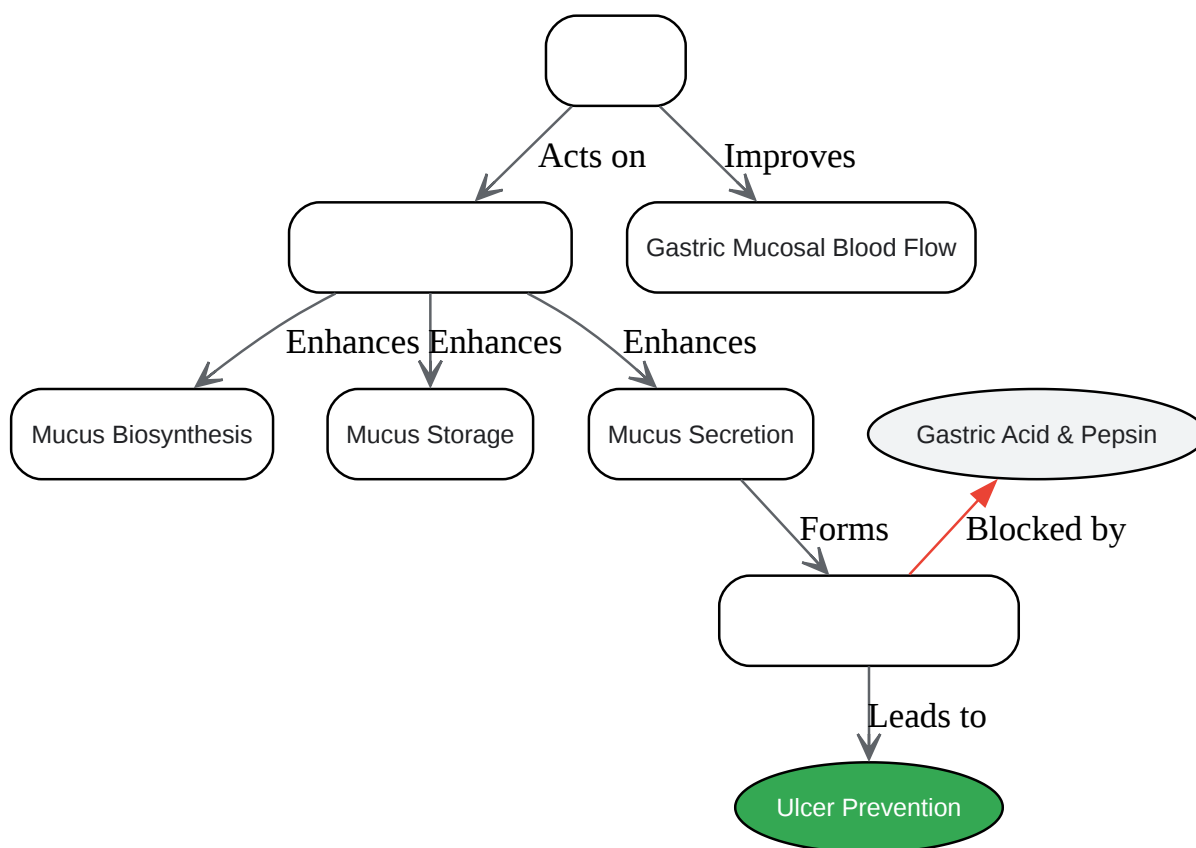
In Vivo Studies (Rodent Models):

KW-5805 has demonstrated efficacy in rodent models through various administration routes, including oral, subcutaneous, and intravenous injections.[\[1\]](#)

- **Intravenous Administration:** In studies involving rats with acute gastric fistula, intravenous injection of **KW-5805** at doses of 10 and 30 mg/kg was shown to reduce methacholine-stimulated gastric acid secretion.[\[1\]](#) Doses ranging from 0.3 to 10 mg/kg have also been reported to inhibit gastric acid secretion stimulated by 2-deoxy-D-glucose.
- **Oral Administration:** Effective doses for anti-ulcer activity have been observed in the range of 1.2-10.0 mg/kg.

Workflow for In Vivo Administration:





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References

- 1. (PDF) Effect of KW-5805 on Gastric Mucus Changes Induced by [research.amanote.com]
- 2. researchgate.net [researchgate.net]
- 3. ptacts.uspto.gov [ptacts.uspto.gov]
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